

Cellular Pathways Regulated by the Super Elongation Complex: A Technical Guide

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Compound of Interest

Compound Name: SEC inhibitor KL-1

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Abstract

The Super Elongation Complex (SEC) is a critical regulator of eukaryotic gene expression, primarily functioning to release paused RNA Polymerase II (Pol II) and promote productive transcriptional elongation. Composed of a core set of factors including Positive Transcription Elongation Factor b (P-TEFb), ELL (Eleven-nineteen Lysine-rich leukemia) family proteins, and a scaffold protein of the AFF (AF4/FMR2 family) family, the SEC plays a pivotal role in a multitude of cellular processes. Its dysregulation is implicated in various human diseases, most notably in cancer and HIV-1 infection, making it a key target for therapeutic intervention. This technical guide provides an in-depth overview of the cellular pathways modulated by the SEC, detailed experimental protocols for its study, and quantitative data to facilitate further research and drug development.

Core Components and Assembly of the Super Elongation Complex

The Super Elongation Complex is a dynamic multi-protein assembly with a conserved core architecture. The primary components include:

- P-TEFb: A heterodimer of Cyclin-Dependent Kinase 9 (CDK9) and a Cyclin T protein (T1, T2a, or T2b). P-TEFb is the catalytic core of the SEC, responsible for phosphorylating the C-terminal domain (CTD) of RNA Pol II, as well as negative elongation factors, thereby promoting transcriptional elongation.[1][2][3][4][5]
- ELL family proteins (ELL, ELL2, ELL3): These proteins enhance the catalytic rate of Pol II by suppressing transient pausing.[6]
- AFF family proteins (AFF1, AFF2, AFF3, AFF4): These act as scaffold proteins, orchestrating the assembly of the SEC. AFF4 is a key component for SEC stability.[7]
- ENL and AF9: These homologous proteins are frequent MLL translocation partners and components of the SEC. They are thought to play a role in chromatin targeting.[1][5]

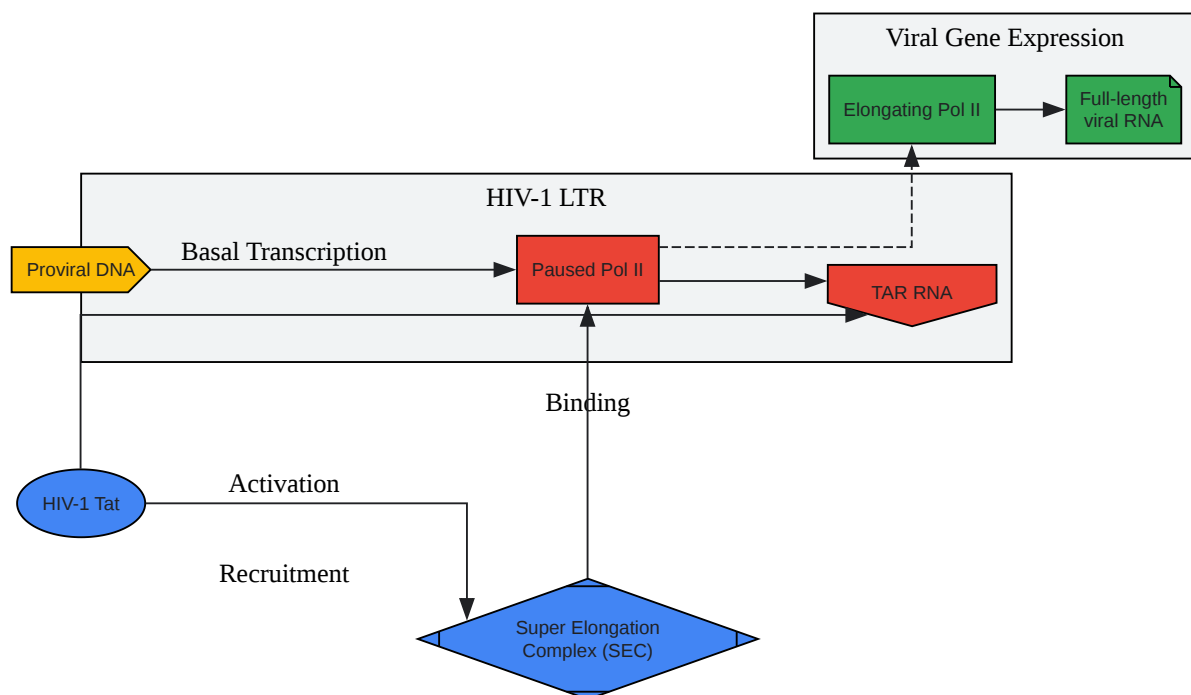
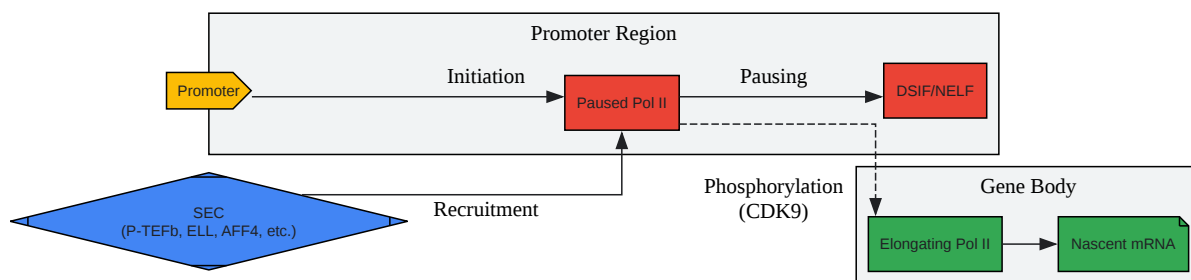
The composition of the SEC can vary, leading to the existence of SEC-like complexes (e.g., SEC-L2 and SEC-L3) with potentially distinct gene target specificities.[5] A related complex, the Little Elongation Complex (LEC), shares some components with the SEC but is specifically involved in the transcription of small nuclear RNAs (snRNAs).[8][9]

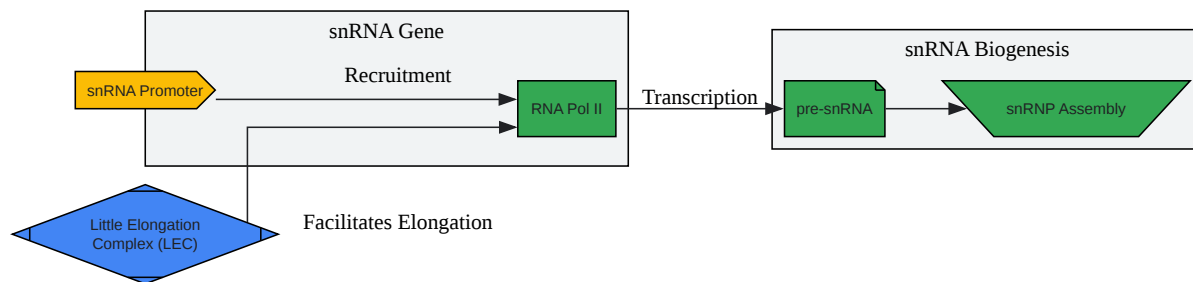
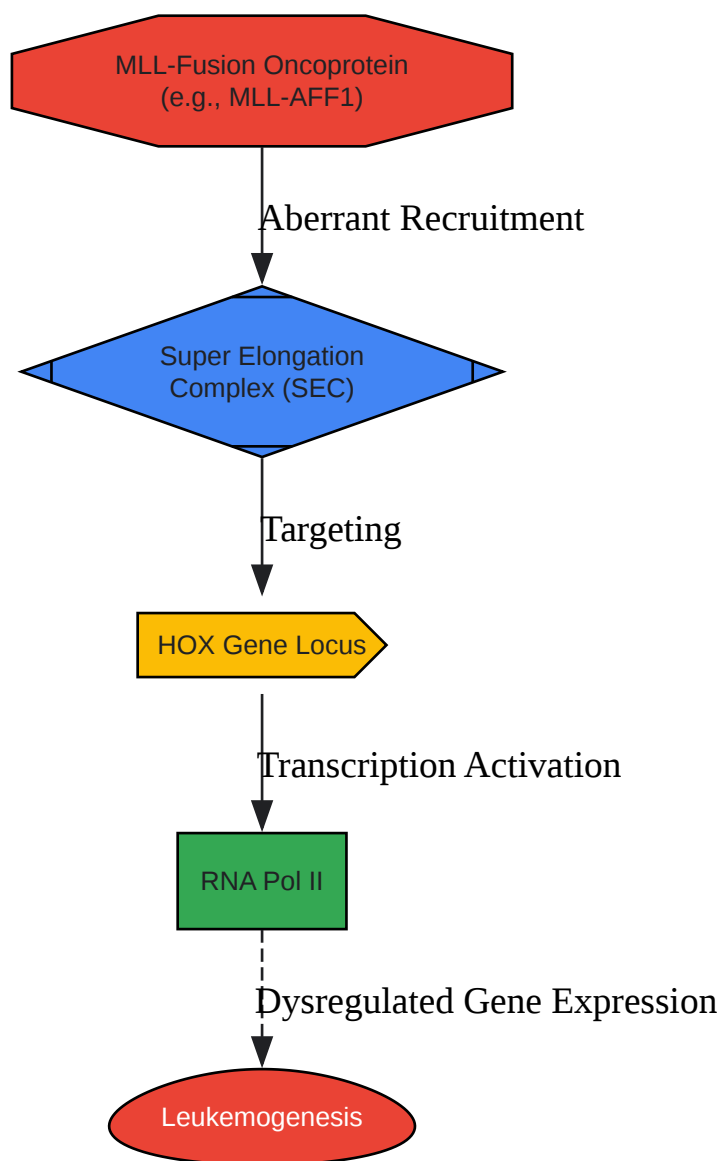
Cellular Pathways Regulated by the SEC

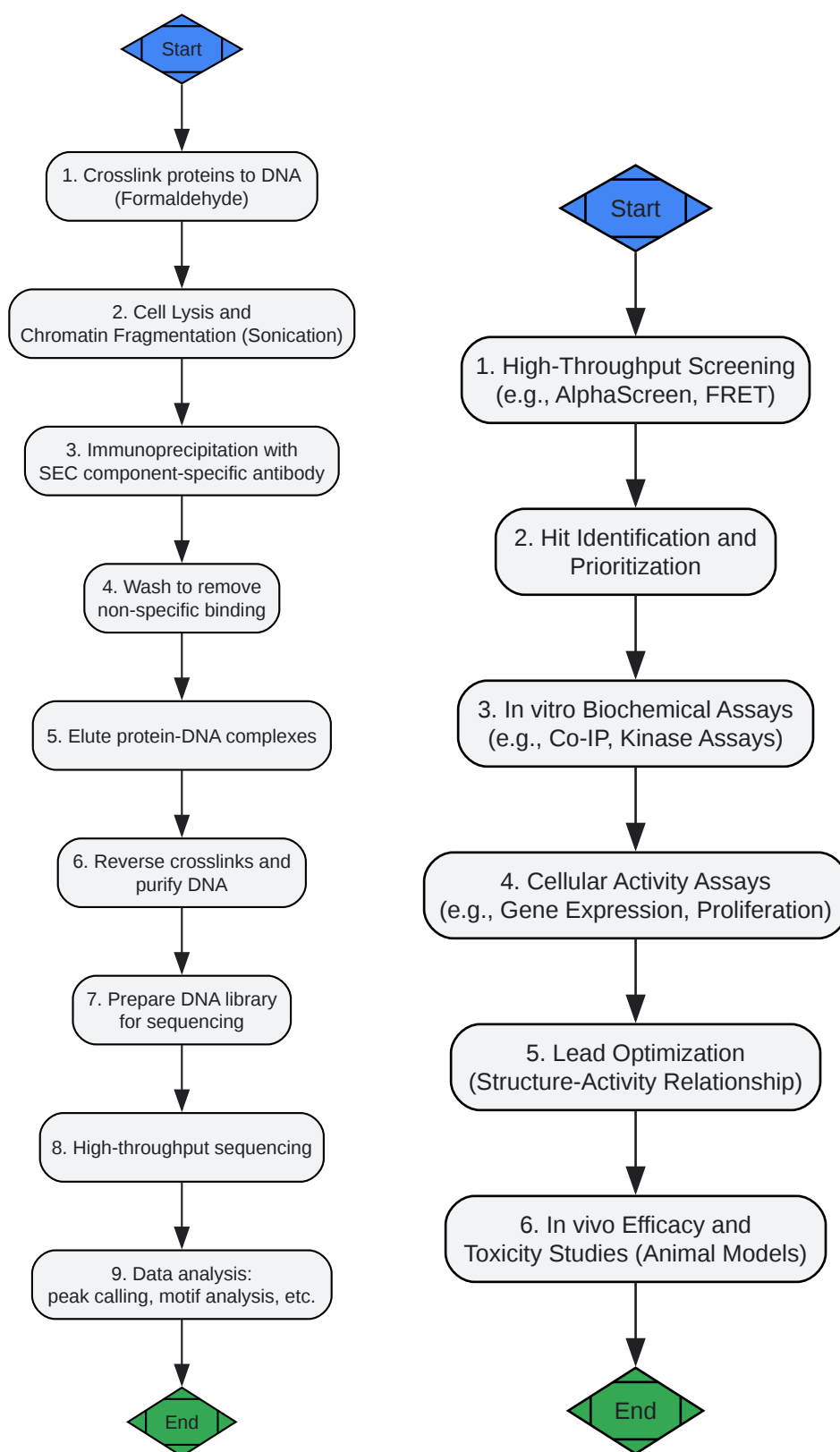
The SEC is a master regulator of transcriptional elongation, influencing a wide array of cellular pathways. Its primary mechanism of action is the release of promoter-proximally paused RNA Polymerase II, a key rate-limiting step in the expression of many genes, particularly those involved in rapid cellular responses, development, and oncogenesis.

Transcriptional Pause Release

Promoter-proximal pausing of Pol II is a critical checkpoint in transcription. The SEC is recruited to paused Pol II, where the CDK9 subunit of P-TEFb phosphorylates the serine 2 residues of the Pol II C-terminal domain (CTD), as well as the negative elongation factors DSIF and NELF. This phosphorylation event leads to the dissociation of NELF and the conversion of DSIF into a positive elongation factor, ultimately releasing the paused polymerase and allowing for productive elongation.







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